

"3-Methyloxetane-3-carbaldehyde" physical properties and boiling point

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carbaldehyde

Cat. No.: B1319623

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An In-depth Technical Guide to 3-Methyloxetane-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical properties, synthesis, and safety information for **3-Methyloxetane-3-carbaldehyde**, a valuable building block in organic synthesis and drug discovery.

Core Physical Properties

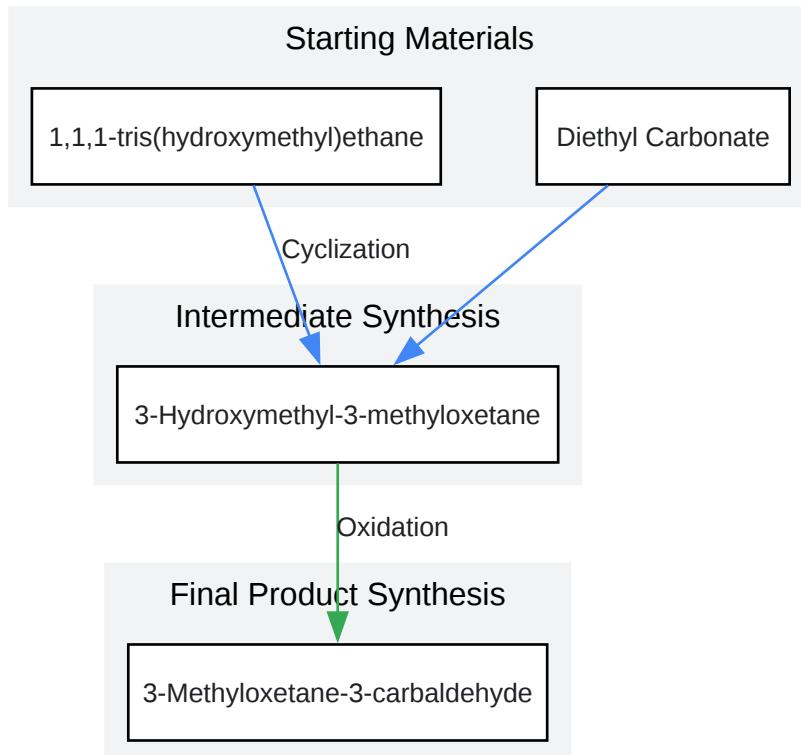
3-Methyloxetane-3-carbaldehyde is a colorless to light yellow liquid.^[1] A summary of its key physical and chemical properties is presented below. It is important to note the discrepancy in reported boiling points, which may be attributed to the different pressures at which the measurements were taken.

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₂	[2] [3]
Molecular Weight	100.12 g/mol	[2] [4]
Boiling Point	118-119 °C (at atmospheric pressure)	[1]
63 °C (at 30 Torr)	[2]	
Density (Predicted)	1.150 ± 0.06 g/cm ³	[2]
Melting Point	-67 °C	[1]
CAS Number	99419-31-5	[3]

Synthesis of 3-Methyloxetane-3-carbaldehyde

While a detailed, step-by-step protocol for the synthesis of **3-Methyloxetane-3-carbaldehyde** is not readily available in the public domain, a general synthetic approach involves the oxidation of the corresponding alcohol, 3-hydroxymethyl-3-methyloxetane. A plausible synthesis workflow is outlined below.

Synthesis Workflow for 3-Methyloxetane-3-carbaldehyde

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Caption: A diagram illustrating the general synthesis pathway for **3-Methyloxetane-3-carbaldehyde**.

Experimental Protocols

Detailed experimental protocols for the synthesis and physical property determination of **3-Methyloxetane-3-carbaldehyde** are not explicitly published. However, based on general organic chemistry principles and procedures for analogous compounds, the following representative protocols can be considered.

Example Protocol: Synthesis of a 3-Substituted Oxetane (General Procedure)

This protocol is a general representation of an intramolecular Williamson etherification, a common method for synthesizing oxetanes.

- Preparation of the Halohydrin: A suitable 1,3-diol is selectively functionalized to introduce a good leaving group, such as a tosylate or a halide, at one of the hydroxyl positions. This is typically achieved by reacting the diol with an equimolar amount of p-toluenesulfonyl chloride or a halogenating agent in the presence of a base.
- Cyclization: The resulting halohydrin or tosylate is treated with a strong base, such as sodium hydride or potassium tert-butoxide, in an appropriate aprotic solvent like DMF or THF. The alkoxide formed then undergoes an intramolecular nucleophilic substitution to displace the leaving group, forming the oxetane ring.
- Workup and Purification: The reaction mixture is quenched with water and the product is extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product is purified by distillation or column chromatography to yield the pure oxetane.

Example Protocol: Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid organic compound.

- Apparatus Setup: A small amount of the liquid sample (a few drops) is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample. The fusion tube is then attached to a thermometer.
- Heating: The thermometer and fusion tube assembly is placed in a heating block or a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The apparatus is heated gradually.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- Boiling Point Determination: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the

capillary tube.

Safety and Handling

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[4]
- Hazardous to the aquatic environment, long-term hazard (Category 2): Toxic to aquatic life with long lasting effects.[4]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P273: Avoid release to the environment.[4]
- P301 + P317: IF SWALLOWED: Get medical help.[4]
- P330: Rinse mouth.[4]
- P391: Collect spillage.[4]
- P501: Dispose of contents/ container to an approved waste disposal plant.[4]

Storage and Handling:

- Store in a cool, well-ventilated area.
- Keep containers tightly closed.
- It is recommended to store under an inert atmosphere and in a freezer at under -20°C.[2]
- Avoid contact with skin, eyes, and clothing.
- Use in a well-ventilated area and avoid inhalation of vapors.

- Keep away from heat, sparks, and open flames.

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